

Physical properties of 1-Azidododecane (boiling point, density)

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Compound of Interest

Compound Name: 1-Azidododecane

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Physical Properties of 1-Azidododecane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Azidododecane ($C_{12}H_{25}N_3$) is a long-chain alkyl azide that serves as a versatile building block in organic synthesis, particularly in the realm of bioconjugation and materials science through "click chemistry." A thorough understanding of its physical properties, namely its boiling point and density, is crucial for its effective use in laboratory and industrial settings. This technical guide provides a comprehensive overview of these properties, including estimated values based on analogous compounds, detailed experimental protocols for their determination, and a workflow for its synthesis and characterization.

Core Physical Properties

Direct experimental data for the boiling point and density of **1-azidododecane** is not readily available in the literature. However, reliable estimations can be made by comparing it to structurally similar long-chain alkanes and their functionalized derivatives.

Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid. For long-chain alkanes, the boiling point increases with chain length due to stronger van der Waals forces. The introduction of a polar functional group, such as an azide, further increases the boiling point compared to the parent alkane.

Given the pseudohalogen nature of the azide group, a comparison with 1-halododecanes can provide a reasonable estimate. The boiling point of 1-bromododecane is approximately 276 °C, and 1-iodododecane boils at around 298-299 °C. Therefore, the boiling point of **1-azidododecane** is anticipated to be within this range, likely towards the lower end. It is important to note that long-chain alkyl azides can be thermally sensitive and may decompose at elevated temperatures. Therefore, distillation under reduced pressure is the recommended method for purification and boiling point determination.

Density

The density of a substance is its mass per unit volume. The density of liquid alkanes generally falls in the range of 0.7-0.8 g/mL. The introduction of a heavier functional group like the azide group (molecular weight ≈ 42 g/mol) in place of a hydrogen atom will increase the overall molecular weight and is expected to lead to a higher density compared to dodecane ($C_{12}H_{26}$), which has a density of approximately 0.75 g/mL at 20 °C. It is therefore estimated that the density of **1-azidododecane** will be slightly higher than this value.

Data Presentation

The following table summarizes the estimated and comparative physical property data for **1-azidododecane** and related compounds.

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL at 20°C)
Dodecane	C ₁₂ H ₂₆	170.34	216	~0.75
1-Bromododecane	C ₁₂ H ₂₅ Br	249.23	276	~1.038
1-Iodododecane	C ₁₂ H ₂₅ I	296.23	298-299	~1.201
1-Azidododecane	C ₁₂ H ₂₅ N ₃	211.35	Estimated: ~270-280 (decomposes)	Estimated: >0.75

Experimental Protocols

The following sections detail the recommended experimental procedures for the synthesis of **1-azidododecane** and the determination of its boiling point and density.

Synthesis of 1-Azidododecane from 1-Bromododecane

This procedure describes a standard nucleophilic substitution reaction to synthesize **1-azidododecane**.

Materials:

- 1-Bromododecane
- Sodium azide (NaN₃)
- Dimethylformamide (DMF), anhydrous
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)

- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 1-bromododecane in anhydrous DMF.
- Add an excess (typically 1.5 to 2 equivalents) of sodium azide to the solution.
- Heat the reaction mixture with stirring to a temperature of 60-80 °C. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete (typically several hours), allow the mixture to cool to room temperature.
- Pour the reaction mixture into a separatory funnel containing water and extract the product with diethyl ether (3x).
- Combine the organic extracts and wash successively with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain crude **1-azidododecane**.

- Purify the crude product by vacuum distillation.

Determination of Boiling Point under Reduced Pressure

Given the potential thermal instability of **1-azidododecane**, its boiling point should be determined under reduced pressure.

Materials:

- Purified **1-azidododecane**
- Hickman distillation head or other microdistillation apparatus
- Round-bottom flask
- Thermometer
- Vacuum pump with a pressure gauge
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Place a small amount of purified **1-azidododecane** and a few boiling chips into the round-bottom flask.
- Assemble the distillation apparatus, ensuring all joints are properly sealed.
- Position the thermometer bulb so that the top of the bulb is level with the side arm leading to the condenser or collection well.
- Connect the apparatus to a vacuum pump and carefully reduce the pressure to a stable, known value.
- Begin heating the flask gently.

- Record the temperature at which the liquid boils and a steady stream of distillate is collected. This temperature is the boiling point at the recorded pressure.
- A nomograph can be used to estimate the boiling point at atmospheric pressure from the data obtained at reduced pressure.

Determination of Density

The density of liquid **1-azidododecane** can be determined using a pycnometer.

Materials:

- Purified **1-azidododecane**
- Pycnometer (a small glass flask with a precisely known volume)
- Analytical balance
- Constant temperature water bath

Procedure:

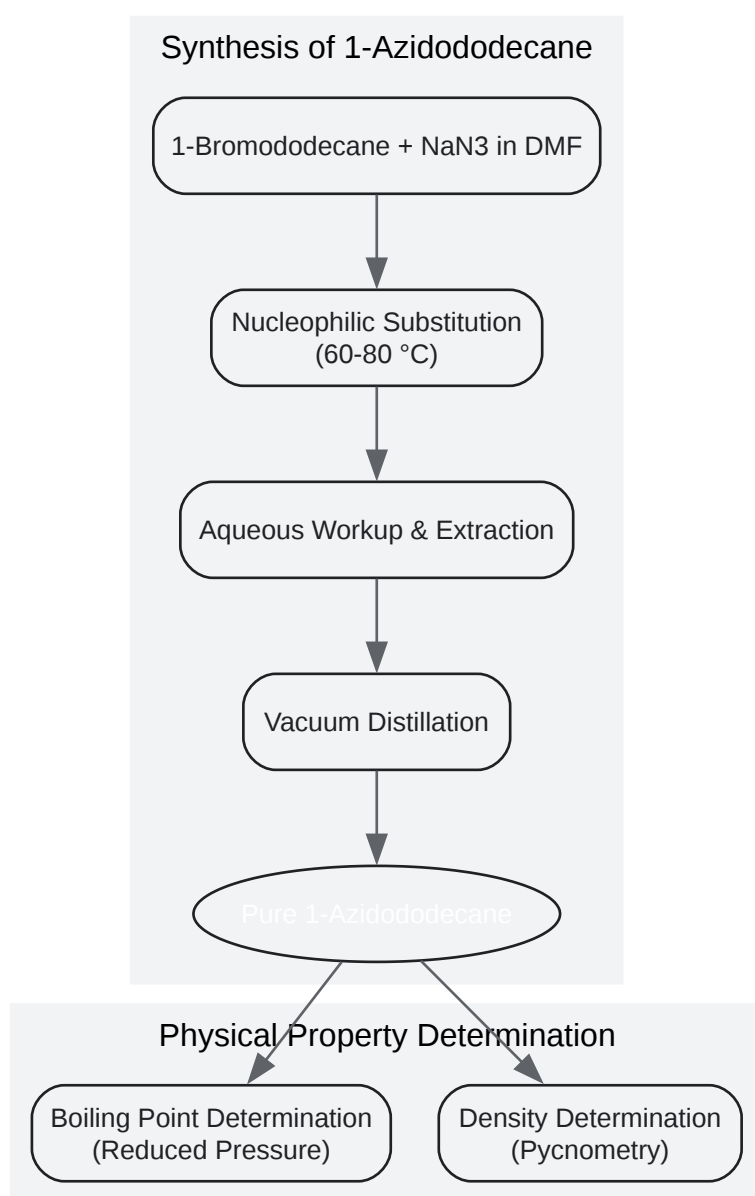
- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer accurately on an analytical balance.
- Fill the pycnometer with **1-azidododecane**, ensuring no air bubbles are trapped.
- Place the filled pycnometer in a constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.
- Carefully remove any excess liquid from the capillary opening of the stopper.
- Wipe the outside of the pycnometer dry and weigh it accurately.
- To determine the exact volume of the pycnometer, repeat the procedure using a reference liquid of known density, such as deionized water.

- Calculate the density of **1-azidododecane** using the formula: $\text{Density} = (\text{mass of 1-azidododecane}) / (\text{volume of the pycnometer})$

Mandatory Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the synthesis and physical property determination of **1-azidododecane**.



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Caption: Workflow for the synthesis and characterization of **1-azidododecane**.

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